

Comparative Guide: Structural Confirmation of N-(3-nitrobenzyl)cyclohexanamine Hydrobromide via Spectroscopy

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Compound of Interest

Compound Name:	N-(3-nitrobenzyl)cyclohexanamine hydrobromide
CAS No.:	1609396-61-3
Cat. No.:	B3060001

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Executive Summary

N-(3-nitrobenzyl)cyclohexanamine hydrobromide is a critical secondary amine intermediate, often employed in the synthesis of mucolytics (e.g., Bromhexine analogs) and bioactive ligands.^[1] Its structural integrity relies on two critical quality attributes (CQAs): the meta-positioning of the nitro group (distinguishing it from ortho/para isomers) and the complete formation of the hydrobromide salt.

This guide provides a comparative technical analysis of spectroscopic methods (NMR, FTIR, MS) to validate this structure. Unlike generic protocols, this document focuses on the causality of spectral shifts and provides a self-validating logic tree for researchers.

Part 1: The Analytical Challenge

Synthesizing this molecule typically involves the reductive amination of 3-nitrobenzaldehyde with cyclohexylamine, followed by hydrobromic acid treatment. Two primary failure modes

exist:

- **Regioisomer Contamination:** Starting materials may contain 2-nitro or 4-nitro isomers, which possess identical molecular weights (MW) and similar functional groups.[\[1\]](#)
- **Incomplete Salt Formation:** The presence of free base () vs. the salt () drastically alters solubility and reactivity.

Comparative Technique Matrix

Feature to Verify	¹ H NMR (600 MHz)	FTIR (ATR)	HR-MS (ESI)	XRD (Powder)
Regioisomerism	Superior. Distinct splitting patterns (singlet/doublet/triplet) resolve meta vs. para. [1] [2]	Poor. Fingerprint regions overlap significantly between isomers.	Ineffective. Isomers have identical m/z.	Moderate. Requires highly crystalline pure sample; slow.
Salt Formation	High. Chemical shift of -protons and integration of exchangeable protons. [1]	High. Broad ammonium bands () are diagnostic. [1]	Low. ESI often detects the cation , masking the salt state.	High. Definitive lattice confirmation.
Throughput	Medium (10-15 mins). [1]	High (<2 mins). [1]	High (<2 mins). [1]	Low (>1 hour). [1]

Part 2: Detailed Experimental Protocols

Protocol A: High-Resolution ¹H NMR (The Regioisomer Filter)

Objective: To unambiguously confirm the meta substitution of the nitro group and the integrity of the cyclohexyl ring.

Methodology:

- Solvent Choice: Dissolve 10 mg of sample in 0.6 mL DMSO-d6.
 - Rationale: Amine hydrobromide salts have poor solubility in
DMSO-d6 ensures complete dissolution and slows proton exchange, often allowing observation of the ammonium protons.
- Acquisition: 16 scans, 30° pulse angle, relaxation delay ()
2.0s.
- Processing: Line broadening 0.3 Hz. Reference residual DMSO quintet to 2.50 ppm.

Data Interpretation (The Self-Validating System):

- The "Meta" Fingerprint (Aromatic Region 7.5 – 8.5 ppm):
 - Look for the H2 singlet-like peak (isolated between
and
group).^[1] In para isomers, this region shows a symmetric AA'BB' doublet system. In ortho, the pattern is a complex multiplet shifted downfield.
 - Coupling Logic:
 - ppm (s, 1H): H2 (Ortho to
and alkyl).^[1]
 - ppm (d,
Hz, 1H): H4 (Ortho to

).[1]

- ppm (d,

Hz, 1H): H6 (Ortho to alkyl).[1]

- ppm (t,

Hz, 1H): H5 (Meta to both).[1]

- The Salt Shift:

- Compare the benzylic

resonance. In the free base, this appears

ppm. In the hydrobromide salt, the deshielding effect of the positive nitrogen shifts this to
ppm.

Protocol B: FTIR Spectroscopy (The Salt Validator)

Objective: To confirm the ionic nature of the amine (hydrobromide formation).

Methodology:

- Technique: Attenuated Total Reflectance (ATR) on a diamond crystal.
- Sample: Place ~2 mg of solid powder directly on the crystal; apply high pressure clamp.
- Scan: 4000–400
, 32 scans, 4
resolution.

Diagnostic Peaks:

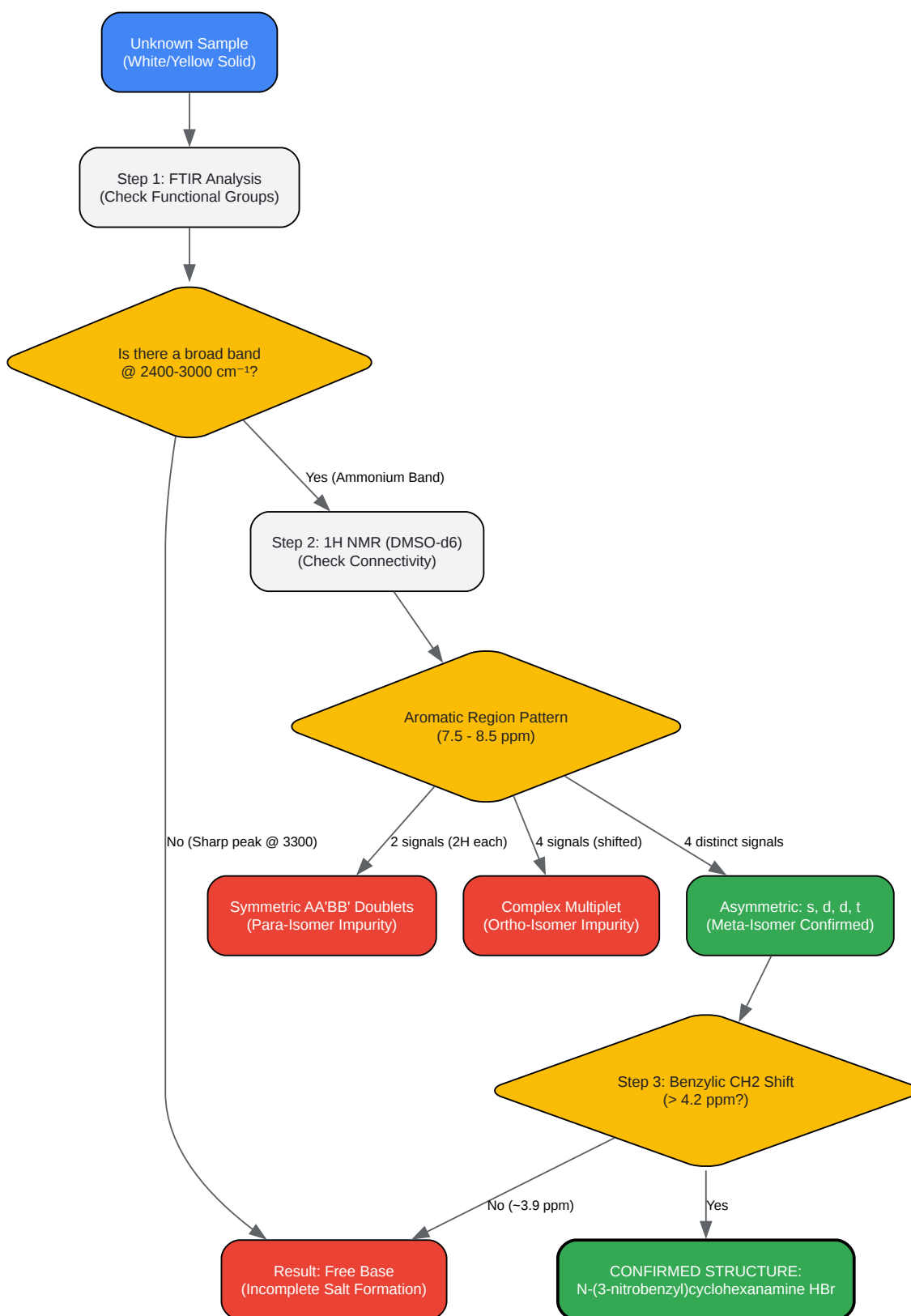
- Ammonium Band (

): Look for a broad, complex absorption band between 2400 and 3000 cm^{-1} . This is distinct from the sharper N-H stretch of the free base ($\sim 3300 \text{ cm}^{-1}$).[3]

- Nitro Stretches: Strong bands at 1530 cm^{-1} (asymmetric) and 1350 cm^{-1} (symmetric).[\[1\]](#)
- C-N Stretch: $\sim 1200\text{-}1250\text{ cm}^{-1}$.[\[1\]](#)[\[3\]](#)

Part 3: Structural Confirmation Workflow

The following diagram illustrates the logical decision tree for confirming the structure, rejecting isomers, and validating the salt form.



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Caption: Decision matrix for structural validation. Green paths indicate successful confirmation of the target molecule.

Part 4: Data Interpretation Reference

Use the table below to benchmark your experimental results against expected theoretical values for the target molecule versus its most common impurity (the free base).

Moiety	Proton ()	Expected Shift (, ppm) - HBr Salt	Expected Shift (, ppm) - Free Base	Multiplicity (J-coupling)
Aromatic H2	Ar-H	8.35	8.15	Singlet (broad) or doublet ()
Aromatic H4	Ar-H	8.20	8.08	Doublet ()
Aromatic H6	Ar-H	7.95	7.70	Doublet ()
Aromatic H5	Ar-H	7.70	7.50	Triplet ()
Benzylic		4.25	3.92	Singlet (broadened in salt)
Ammonium		8.8 - 9.5	N/A (NH @ ~1. [1][4]5)	Broad Singlet (Exchangeable)
Cyclohexyl		3.05	2.45	Multiplet

Note: Shifts are approximated for DMSO-d6. Exact values may vary by

ppm depending on concentration and temperature.

Part 5: References

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